

# 2-Chloro-3-nitrobenzoic acid structural information and SMILES string

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## Compound of Interest

Compound Name: 2-Chloro-3-nitrobenzoic acid

Cat. No.: B108654

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## An In-depth Technical Guide to 2-Chloro-3-nitrobenzoic Acid

This technical guide provides a comprehensive overview of the structural information, properties, and applications of **2-Chloro-3-nitrobenzoic acid**, a key chemical intermediate in various industrial syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

## Core Structural and Chemical Information

**2-Chloro-3-nitrobenzoic acid** is an aromatic carboxylic acid derivative with both chloro and nitro functional groups attached to the benzene ring. These substituents significantly influence its reactivity, making it a valuable building block in organic synthesis.

SMILES String:OC(=O)c1ccccc(c1Cl)--INVALID-LINK--=O[1]

Chemical Structure Visualization:

Caption: Molecular structure of **2-Chloro-3-nitrobenzoic acid**.

## Physicochemical and Identification Data

The following table summarizes key quantitative data and identifiers for **2-Chloro-3-nitrobenzoic acid**.

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>4</sub> CINO <sub>4</sub>	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	201.56 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
CAS Number	3970-35-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
EC Number	223-590-3	<a href="#">[5]</a>
Melting Point	183-187 °C	<a href="#">[1]</a> <a href="#">[5]</a>
Boiling Point	359.9°C at 760 mmHg	<a href="#">[5]</a>
Density	1.6 ± 0.1 g/cm <sup>3</sup>	<a href="#">[5]</a>
Appearance	White to cream-yellow or orange to green powder/crystal	<a href="#">[4]</a> <a href="#">[5]</a>
InChI	1S/C7H4CINO4/c8-6- 4(7(10)11)2-1-3- 5(6)9(12)13/h1-3H,(H,10,11)	<a href="#">[1]</a> <a href="#">[2]</a>
InChIKey	JRQDVRIQJJPHEQ- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
PubChem CID	19870	<a href="#">[2]</a>

## Synthesis and Experimental Protocols

General Synthesis Approach: The industrial preparation of **2-Chloro-3-nitrobenzoic acid** typically begins with simpler aromatic compounds.[\[8\]](#) A common route involves the nitration of o-chlorobenzoic acid.[\[9\]](#) This process requires carefully controlled conditions, including the choice of nitrating agents (such as a mixture of concentrated sulfuric acid and nitric acid), solvents, reaction temperature, and duration to achieve high yields and purity.[\[8\]](#)[\[9\]](#) The presence of isomers, like 2-chloro-5-nitrobenzoic acid, is a common challenge that necessitates purification steps such as alkali dissolution and acid precipitation to isolate the desired product.[\[9\]](#)

Experimental Use Case: Ullmann Condensation: While specific, detailed experimental protocols are not provided in the search results, **2-Chloro-3-nitrobenzoic acid** is noted for its

application in microwave-promoted Ullmann condensation reactions with 2-aminopyridines. This type of reaction is a copper-catalyzed cross-coupling useful for forming carbon-nitrogen bonds, a critical step in the synthesis of many complex molecules.

Experimental Use Case: Reduction to Amino Derivatives: The nitro group of **2-Chloro-3-nitrobenzoic acid** can be reduced to an amino group to form 2-chloro-3-aminobenzoic acid. [10] This derivative is a key intermediate in the synthesis of certain non-steroidal anti-inflammatory drugs (NSAIDs). [10] A general method for the reduction of a related compound, 3-chloro-2-nitrobenzoic acid, involves using hydrogen gas over a platinum catalyst or sodium borohydride in the presence of a nickel salt, which illustrates a potential synthetic pathway. [11]

## Applications in Research and Industry

**2-Chloro-3-nitrobenzoic acid** serves as a vital intermediate in the pharmaceutical, agrochemical, and chemical industries. [8]

- Pharmaceutical Synthesis: It is a foundational component in the multi-step synthesis of various drug candidates. [8] The compound is used to construct complex molecular architectures with potential therapeutic activities, including anti-inflammatory and analgesic properties. [8][10] It is also a starting material for synthesizing targeted anticancer drugs, such as tyrosine kinase inhibitors, and other central nervous system agents. [10] For instance, it is used as an intermediate for Eravacycline and Rimegepant. [10]
- Agrochemical Development: In the agrochemical sector, this compound is utilized in the creation of pesticides and herbicides, which are essential for crop protection. [8]
- Chemical Synthesis: It is employed in condensation reactions with aminoquinolines to produce phenylquinolylamines. Furthermore, it has been used as a reagent in the synthesis of new biprivileged molecular scaffolds of tetracyclic indolo-benzodiazepines and indolo-quinoxalines.

## Safety and Handling

**2-Chloro-3-nitrobenzoic acid** is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation. [2][5]

GHS Hazard Statements:

- H315: Causes skin irritation[2][5]
- H319: Causes serious eye irritation[2][5]
- H335: May cause respiratory irritation[2][5]

Proper personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[5] Work should be conducted in a well-ventilated area to avoid inhalation of dust or fumes.[5]

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